

An In-depth Technical Guide to N-Boc-4-bromopiperidine: Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-4-bromopiperidine*

Cat. No.: *B060578*

[Get Quote](#)

This guide provides essential physicochemical data for **N-Boc-4-bromopiperidine**, a key building block in synthetic organic chemistry, particularly in the development of pharmaceutical compounds. The information is tailored for researchers, scientists, and professionals in drug development.

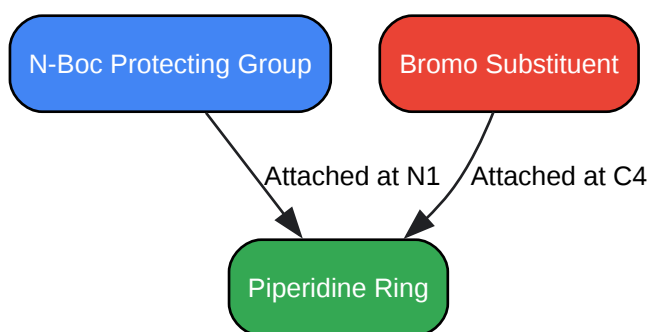
Physicochemical Data Summary

The fundamental molecular properties of **N-Boc-4-bromopiperidine** are summarized in the table below for quick reference and comparison.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ BrNO ₂ [1] [2] [3]
Molecular Weight	264.16 g/mol [1] [4]

Molecular Structure and Connectivity

The structural arrangement of **N-Boc-4-bromopiperidine** is crucial for its reactivity and use in complex molecular synthesis. The following diagram illustrates the logical connectivity of its primary chemical groups.



[Click to download full resolution via product page](#)

Logical relationship of **N-Boc-4-bromopiperidine** components.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Boc-4-溴哌啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. N-Boc-4-bromopiperidine | Piperidines | Ambeed.com [ambeed.com]
- 3. 1-Boc-4-bromopiperidine [chembk.com]
- 4. 180695-79-8|N-Boc-4-Bromopiperidine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Boc-4-bromopiperidine: Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060578#n-boc-4-bromopiperidine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com